

An In-depth Technical Guide to Ammonium Manganese(3+) Diphosphate

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Compound of Interest

Compound Name: *Ammonium manganese(3+) diphosphate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **ammonium manganese(3+) diphosphate**, a compound known for its distinct purple hue and applications as a pigment. This document details its chemical and physical properties, crystallographic data, and synthesis methodologies, presenting quantitative data in structured tables and illustrating experimental workflows using Graphviz diagrams.

Chemical Identity and Formula

Ammonium manganese(3+) diphosphate is an inorganic compound with the chemical formula $\text{NH}_4\text{MnP}_2\text{O}_7$.^[1] It is a salt composed of three distinct ions: the ammonium cation (NH_4^+), the manganese(3+) cation (Mn^{3+}), and the diphosphate (or pyrophosphate) anion ($\text{P}_2\text{O}_7^{4-}$).^[1] The presence of manganese in the +3 oxidation state is responsible for its characteristic vibrant purple color.^[2] The compound is also commonly known as Manganese Violet (C.I. 77742).^{[1][2]}

Physicochemical Properties

A summary of the key physical and chemical properties of **ammonium manganese(3+) diphosphate** is presented below. This data is essential for its application in various fields, including materials science and cosmetics.

Property	Value	Reference
Molecular Formula	NH ₄ MnP ₂ O ₇ (or H ₄ MnNO ₇ P ₂)	[2][3][4][5]
Molecular Weight	~246.92 g/mol	[2][3]
CAS Number	10101-66-3	[2][4]
Appearance	Purple powder	[6]
Density	2.6 - 3.0 g/cm ³	[6][7]
pH (10% slurry)	2.4 - 4.2	[6]
Oil Absorption	20 - 30 g/100g	[6][7]
Average Particle Size	1.0 - 1.8 μm	[6][7]
Water Solubility	7.8 mg/L at 20°C	[4]

Crystallography

Ammonium manganese(3+) diphosphate is known to exist in at least two different polymorphic forms, designated α and β. The crystallographic details for these polymorphs are distinct, as summarized in the table below.[1]

Polymorph	Crystal System	Space Group
α-NH ₄ MnP ₂ O ₇	Monoclinic	P2 ₁ /c
β-NH ₄ MnP ₂ O ₇	Triclinic	P-1

The Mn³⁺ ion, being a d⁴ ion in an octahedral environment, is subject to strong Jahn-Teller distortion, which leads to significant distortions in the MnO₆ octahedra within the crystal structure.[1]

Synthesis Methodologies: Experimental Protocols

Several methods for the synthesis of **ammonium manganese(3+) diphosphate** have been reported. The choice of method can influence the purity, particle size, and yield of the final product.

This protocol involves the direct, high-temperature reaction of manganese dioxide with phosphate precursors.^{[2][8][9]}

- Reagents:
 - Manganese Dioxide (MnO_2)
 - Ammonium Dihydrogen Phosphate ($\text{NH}_4\text{H}_2\text{PO}_4$)
 - Orthophosphoric Acid (H_3PO_4 , 88%)
- Procedure:
 - Combine 2.3 g of Manganese Dioxide and 9.3 g of Ammonium Dihydrogen Phosphate in a mortar.^[8]
 - Grind the reagents together with a pestle to form a uniform, black mixture.^[8]
 - Transfer the mixture to a 100 mL beaker and add 5-10 mL of 88% orthophosphoric acid.^[8]
 - Place the beaker on a hot plate within an oil bath and introduce a stir bar.^[8]
 - Heat the mixture to approximately 230°C and maintain this temperature for about 2 hours with continuous stirring. The development of a purple color indicates the formation of the product.^[8]
 - After the reaction is complete, allow the beaker to cool to room temperature.^[8]
 - Add water to the solid product. The consistency will be paste-like due to the formation of polyphosphates.^[8]
 - Transfer the mixture to a larger beaker, add more water (to a total volume of ~200 mL), and boil for approximately 1 hour to hydrolyze the polyphosphates.^[8]
 - After cooling, filter the solution (vacuum filtration is recommended due to fine particles) to collect the purple precipitate.^[8]

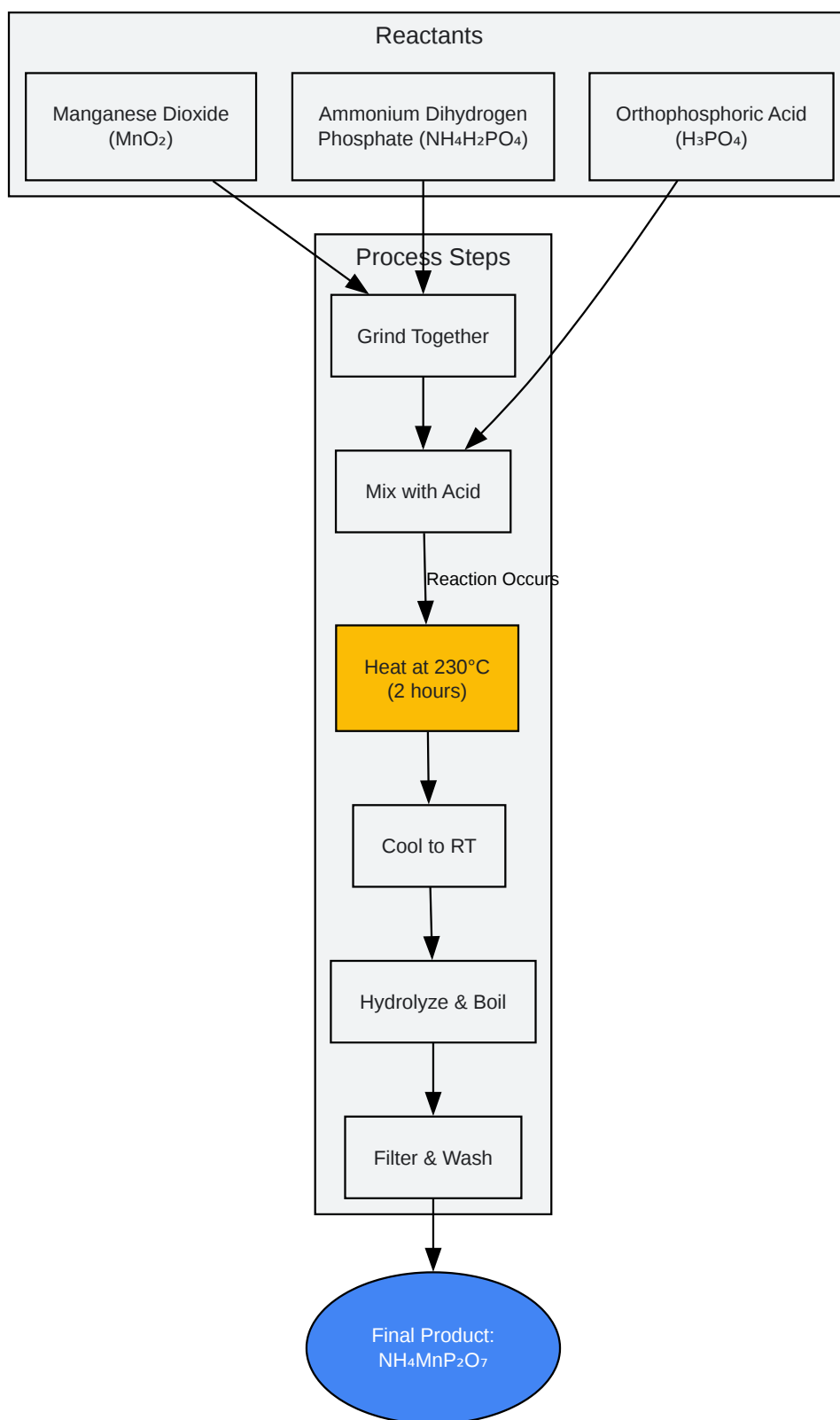
- Wash the product with water and dry to obtain the final **ammonium manganese(3+) diphosphate** pigment.

This two-step method allows for greater control over crystallization and oxidation state.[\[1\]](#)

- Step 1: Hydrothermal Synthesis of Mn(II) Phosphate Intermediate
 - A manganese(II) precursor is reacted with a phosphate source under solvothermal or hydrothermal conditions. For instance, a hydrated Mn(II) analogue, $(\text{NH}_4)_2[\text{Mn}_3(\text{P}_2\text{O}_7)_2(\text{H}_2\text{O})_2]$, can be synthesized in ethylene glycol at 433 K.[\[1\]](#)[\[10\]](#)
 - This step produces a crystalline Mn(II) phosphate intermediate, such as synthetic hureaulite $(\text{Mn}_5(\text{HPO}_4)_2(\text{PO}_4)_2 \cdot 4\text{H}_2\text{O})$.[\[1\]](#)[\[10\]](#)
- Step 2: Post-Synthesis Oxidative Annealing
 - The obtained Mn(II) phosphate precursor is heated in an oxygen-rich atmosphere (air or pure oxygen) to facilitate the oxidation of Mn^{2+} to Mn^{3+} .[\[1\]](#)
 - The annealing is typically effective in a temperature range of 700–900 K.[\[1\]](#)
 - For example, heating the precursor in air at 700°C (973 K) for three hours can yield a product containing approximately 95% Mn^{3+} .[\[1\]](#)
 - The successful oxidation to the Mn(III) state can be confirmed using analytical techniques such as X-ray Absorption Near-Edge Structure (XANES) analysis.[\[1\]](#)

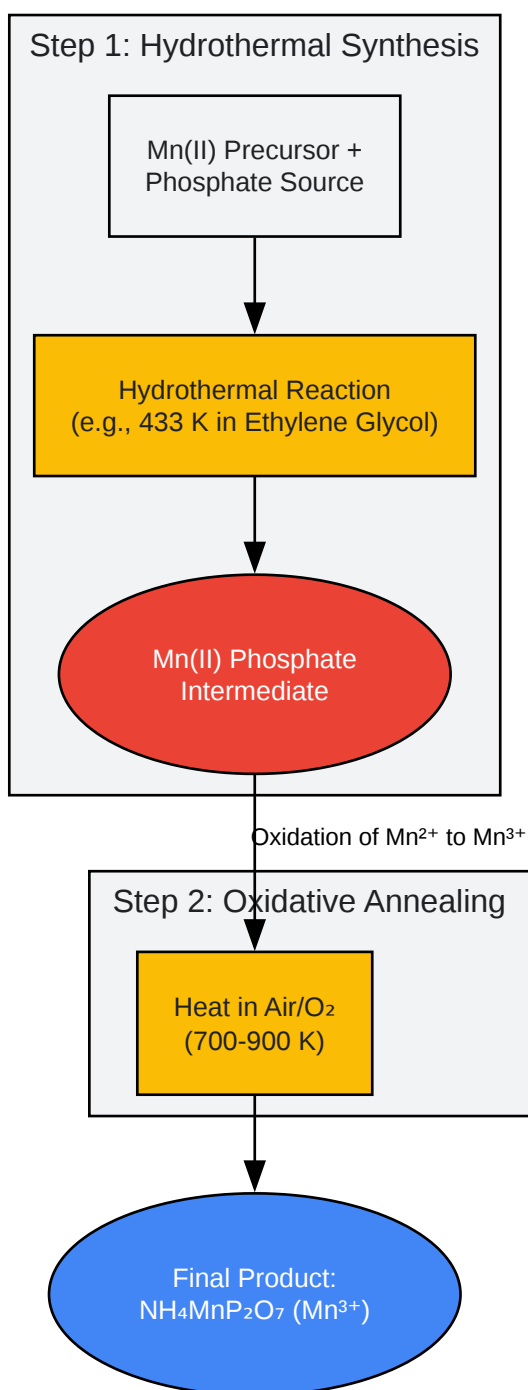
Process and Relationship Diagrams

The following diagrams, generated using the DOT language, illustrate the logical flow of the synthesis processes and the chemical constitution of the target compound.



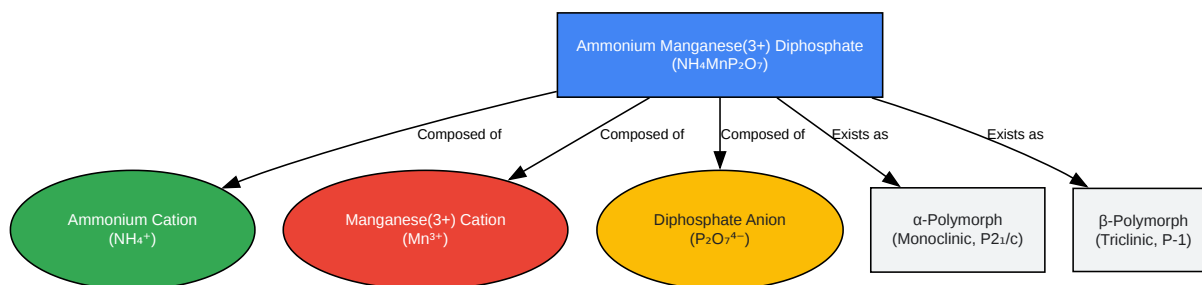
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Caption: Workflow for the direct reaction synthesis of $\text{NH}_4\text{MnP}_2\text{O}_7$.



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Caption: Two-step synthesis via an Mn(II) intermediate and oxidative annealing.



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Caption: Chemical composition and polymorphic forms of $\text{NH}_4\text{MnP}_2\text{O}_7$.

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